

validating C.I. Disperse Red 19 purity HPLC MS

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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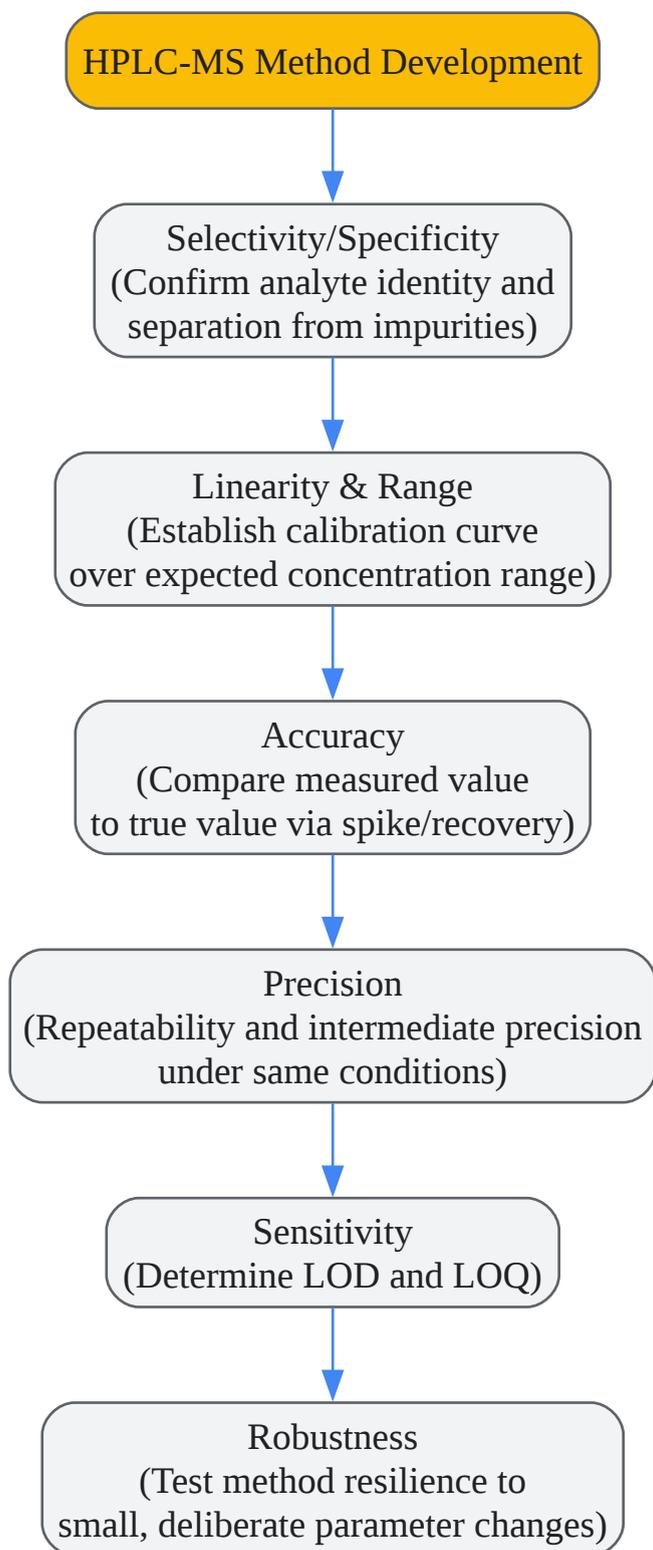
Chemical Profile & Available Data

The table below summarizes the key identifying information and available data for **C.I. Disperse Red 19** (also known as Disperse Red 19). This can serve as a basis for your guide.

Property	Description
CAS Number	2734-52-3 [1] [2]
Molecular Formula	$C_{16}H_{18}N_4O_4$ [1] [2]
Molecular Weight	330.34 g/mol [1] [2]
Physical Form	Dark purple to dark red-brown crystalline powder [2]
Melting Point	>300 °C [2]
Water Solubility	234.5 µg/L at 25 °C [2]
UV-Vis λ_{max}	495 nm [2]
Reported HPLC Column	Newcrom R1 (Reverse Phase) [1]

A Framework for HPLC-MS Method Validation

Although specific protocols for **C.I. Disperse Red 19** are not available in the search results, you can develop a robust validation study based on established guidelines. The following workflow and parameters are critical for a credible comparison guide.



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The table below outlines the core parameters you need to validate, drawing from general HPLC-MS validation principles [3] [4] [5].

Validation Parameter	Objective	Key Experimental Approach
Selectivity / Specificity [5]	Confirm method can distinguish analyte from impurities.	Verify resolution of analyte peak; use Mass Spectrometry for identity confirmation [6].
Linearity & Range [5]	Establish response is proportional to analyte concentration.	Prepare and analyze standard solutions at 5+ concentrations; calculate R ² from calibration curve [3].
Accuracy [5]	Determine closeness to true value.	Spike known amounts into a blank matrix, analyze recovery (e.g., 80-120%).
Precision [5]	Evaluate method repeatability.	Analyze multiple replicates (n≥6) of a single sample; calculate %RSD [3].
Sensitivity (LOD/LOQ) [4] [5]	Determine lowest detectable/quantifiable amount.	LOD = 3.3σ/S, LOQ = 10σ/S (σ: standard error of regression, S: slope of calibration curve) [4].
Robustness [5]	Assess method resilience to small parameter changes.	Deliberately vary parameters like mobile phase pH (±0.2), temperature (±2°C), flow rate (±10%).

Guidance for Experimental Design and Data Presentation

To build a comprehensive and objective guide, consider the following actions:

- **Source Experimental Materials:** Acquire **C.I. Disperse Red 19** and its alternatives from commercial suppliers [2]. For credibility, consider third-party verification of purity and identity using HPLC and Mass Spectrometry [6].
- **Design a Comparative Study:** Develop a protocol to analyze all dye alternatives under identical, validated HPLC-MS conditions. The general method for Dovitinib [3] provides a good template for a small molecule, using a **C18 column** and a mobile phase of **ammonium formate and acetonitrile**.
- **Present Data Effectively:**
 - **Structured Tables:** Create tables comparing key performance metrics like retention time, peak area, resolution, LOD, LOQ, and intra/inter-day precision (%RSD) for each dye.

- **Visual Diagrams:** Use chromatograms overlaid to compare separation efficiency and peak shape [6]. A diagram comparing the chemical structures of the dyes can also help explain performance differences.

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